

Operational Guide: Safe Handling & Disposal of 6-(Benzoyloxy)hexanoic Acid

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Compound of Interest

Compound Name: 6-(Benzoyloxy)hexanoic acid

CAS No.: 137591-00-5

Cat. No.: B8647761

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Chemical Identity & Hazard Profiling

Before disposal, you must validate the material identity to ensure compatibility with waste streams. This compound is frequently confused with amide derivatives (e.g., Cbz-protected amino acids).

Parameter	Specification	Operational Implication
Chemical Name	6-(Benzoyloxy)hexanoic acid	Target Molecule
Functional Groups	1.[1] Carboxylic Acid (Terminal) 2. Benzoate Ester (Internal)	Acidic; susceptible to hydrolysis in strong base.
Physical State	Solid (typically white/off-white powder)	Dust inhalation hazard; requires solid waste segregation.
Solubility	Soluble in organic solvents (DCM, DMSO, MeOH). Low solubility in water.	Do not attempt aqueous drain disposal.[2]
Acidity (pKa)	~4.8 (Carboxylic acid)	Corrosive to mucous membranes; incompatible with strong oxidizers.

Critical Safety Warning: While specific toxicological data for this intermediate may be limited, it must be handled as a Category 2 Skin/Eye Irritant (H315/H319) due to the free carboxylic acid moiety and potential hydrolysis to benzoic acid.

Primary Disposal Protocols

The disposal strategy relies on incineration as the ultimate fate. The presence of the benzene ring renders it unsuitable for standard biological wastewater treatment.

Scenario A: Solid Waste (Pure Substance)

Applicability: Expired reagents, contaminated weighing boats, spill cleanup solids.

- Segregation: Isolate from oxidizers (e.g., permanganates, nitrates) to prevent exothermic reaction.
- Containerization: Place the solid in a wide-mouth HDPE (High-Density Polyethylene) or glass jar.
 - Why? HDPE is resistant to weak organic acids and prevents breakage during transport.

- Labeling: Affix a hazardous waste label.
 - Required Fields: "Non-Halogenated Organic Solid."
 - Constituents: "**6-(Benzoyloxy)hexanoic acid (100%)**."
 - Hazard Checkbox: Irritant, Acidic.
- Fate: High-temperature incineration (Waste Code: Incineration Only).

Scenario B: Liquid Waste (Solvent Solutions)

Applicability: Reaction mother liquors (DCM, Ethyl Acetate, Methanol).

- Compatibility Check: Ensure the solvent carrier is non-halogenated or halogenated and segregate accordingly.
 - Example: If dissolved in Dichloromethane (DCM)

Halogenated Waste.
 - Example: If dissolved in Methanol/Ethyl Acetate

Non-Halogenated Waste.
- pH Adjustment (Optional but Recommended): If the solution is highly concentrated (>1 M), neutralization is not recommended in the waste container due to exotherm risks. Dispose of as acidic organic waste.
- Fate: Fuel blending or Incineration.

Scenario C: Aqueous Waste (Buffer/Work-up Layers)

Applicability: Aqueous layers from extractions containing trace amounts.

- Extraction: Do not pour down the drain. The benzoate moiety is an environmental pollutant.
- Collection: Collect in "Aqueous Waste - Contaminated with Organics" carboy.

- Fate: Wastewater treatment plant (WWTP) via chemical waste contractor (requires tertiary treatment).

Emergency Spill Response Workflow

Mechanism: Containment

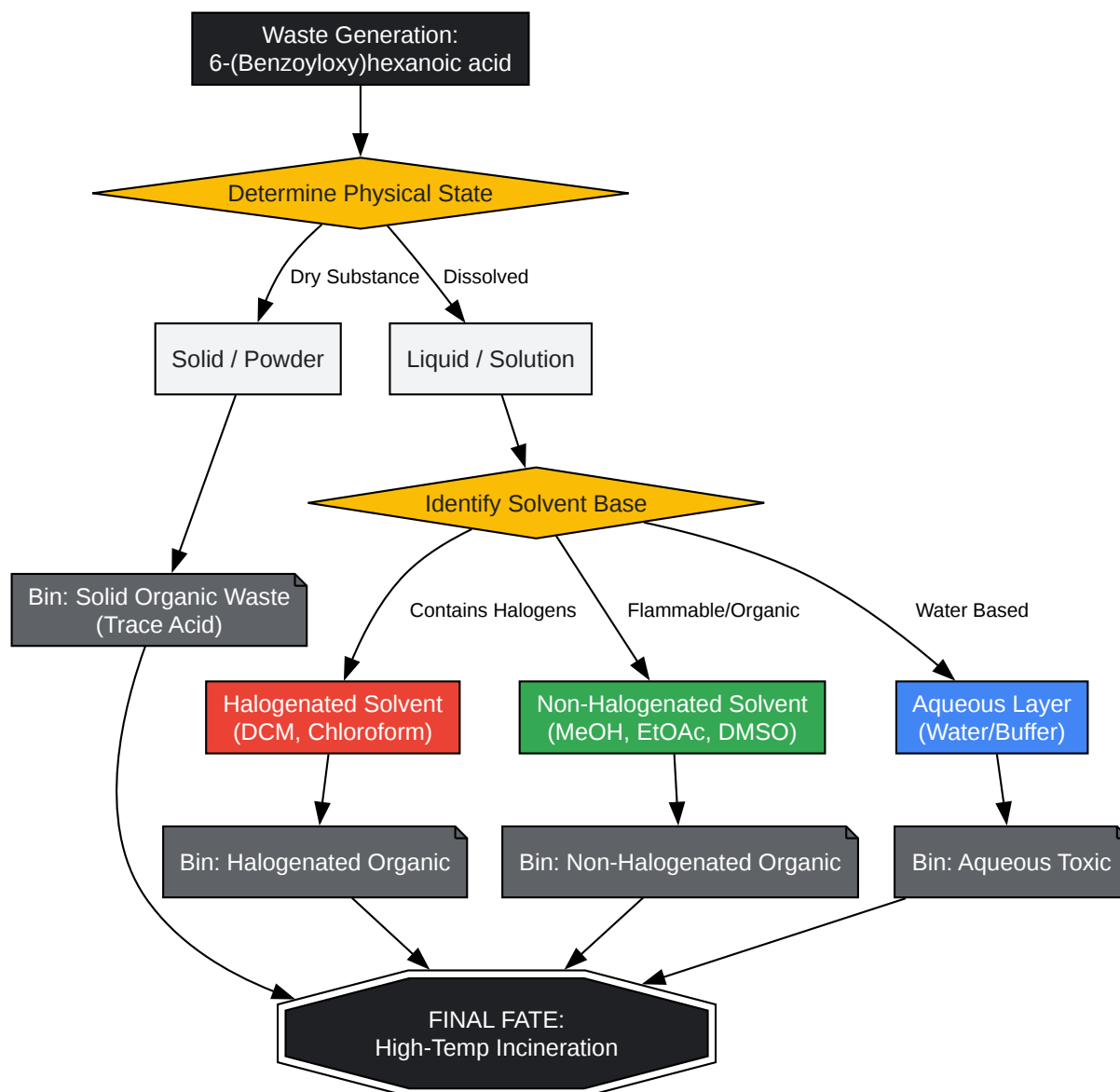
Neutralization

Collection.

- Isolate: Evacuate the immediate 3-meter radius. Don PPE (Nitrile gloves, safety goggles, lab coat).[2]
- Contain: If liquid solution, dike with absorbent pillows. If solid, cover to prevent dust.
- Neutralize: Apply Sodium Bicarbonate () or a commercial acid spill kit.
 - Observation: Wait for effervescence (evolution) to cease.
- Collect: Sweep neutralized sludge into a dedicated waste pail. Label as "Spill Debris: Organic Acid."

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for disposing of **6-(Benzoyloxy)hexanoic acid** based on its physical state and solvent environment.



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Figure 1: Decision tree for the segregation and disposal of **6-(Benzoyloxy)hexanoic acid** waste streams.

Regulatory & Compliance Data

Refer to these classifications when filling out your institution's hazardous waste manifest.

Regulatory Body	Classification	Code/Note
GHS (Global)	Skin Irrit. 2; Eye Irrit.[1][3] 2A	H315, H319
RCRA (USA)	Not P- or U-listed specifically.	Classify by characteristic: D002 (Corrosive) if pH < 2, otherwise General Organic.
DOT (Transport)	Not regulated as Dangerous Goods (Solid).	If dissolved, solvent dictates classification (e.g., UN 1993 for Flammable Liquid).

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [\[Link\]](#)
- PubChem. (2024). Compound Summary: Hexanoic acid, 6-(benzoyloxy)-.[4][5] National Library of Medicine. [\[Link\]](#)(Note: Search by structure for specific ester derivatives).
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations. [\[Link\]](#)

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